

Application Note and Protocol: Gravimetric Determination of Silicon in Calcium-Silicon (CaSi) Alloys

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Compound of Interest

Compound Name: CALCIUM SILICON

Cat. No.: B1173369

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Audience: Researchers, scientists, and professionals in metallurgical analysis and quality control.

Introduction

Calcium-Silicon (CaSi) alloys are extensively utilized in the metallurgical industry, primarily in steelmaking and for the production of cast iron.[1][2] The precise chemical composition of these alloys, particularly the silicon content, is critical for ensuring material compliance and optimal performance in these applications.[1] The gravimetric method is a traditional and reliable technique for determining the silicon content in such alloys.[3][4] This method involves the chemical conversion of silicon into insoluble silicon dioxide (SiO_2), which is then separated, dried, and weighed. The silicon content is subsequently calculated from the mass of the resulting SiO_2 .

Principle

The gravimetric analysis of silicon in CaSi alloys is based on the principle of converting the silicon present in the alloy into silicic acid through an alkaline fusion followed by acid treatment. The unstable silicic acid is then dehydrated by heating, which transforms it into stable, insoluble silicon dioxide (SiO_2). The resulting SiO_2 precipitate is separated by filtration, washed to remove impurities, ignited to a constant weight, and then weighed. The percentage of silicon in the original sample is calculated based on the final weight of the pure SiO_2 .

Apparatus and Reagents

Apparatus:

- 50 mL Nickel crucible
- 50 mL Porcelain crucible
- 300 mL Beaker
- 250 mL Triangular flask
- Muffle furnace (capable of reaching 900-1000°C)
- Electric hot plate or Bunsen burner
- Analytical balance (readable to 0.0001 g)
- Desiccator
- Quantitative ashless filter paper
- Funnel
- Stirring rods
- Wash bottle

Reagents:

- Sodium hydroxide (NaOH), analytical reagent (AR) grade
- Sodium peroxide (Na_2O_2), analytical reagent (AR) grade
- Concentrated hydrochloric acid (HCl), AR grade
- Saturated ammonium chloride (NH_4Cl) solution
- 1% Gelatin solution

- Distilled or deionized water

Experimental Protocol

The following protocol details the step-by-step procedure for the gravimetric determination of silicon in CaSi alloys.

1. Sample Preparation

- Obtain a representative sample of the CaSi alloy.
- Crush the sample, if necessary, to a fine powder (typically passing through a 100-mesh sieve) to ensure complete and rapid decomposition.
- Dry the powdered sample in an oven at 105-110°C for 1-2 hours to remove any absorbed moisture.
- Cool the dried sample in a desiccator before weighing.

2. Sample Weighing

- Accurately weigh approximately 0.3 g of the prepared CaSi alloy sample into a clean, dry 50 mL nickel crucible. Record the exact weight.

3. Alkaline Fusion

- To the nickel crucible containing the sample, add 4 g of sodium hydroxide and 1 g of sodium peroxide.^[3]
- Thoroughly mix the contents with a dry stirring rod, ensuring the sample is completely dispersed in the flux.
- Cover the crucible with its lid.
- Place the crucible on an electric furnace or heat gently with a Bunsen burner at a low temperature for 5-10 minutes.^[3]

- Gradually increase the temperature to 750°C and maintain for 10 minutes to ensure complete fusion.[3]
- Remove the crucible from the heat and gently swirl the molten mass to coat the inner walls of the crucible as it cools. This facilitates subsequent dissolution.[3]

4. Dissolution of the Melt

- Place the cooled nickel crucible and its lid into a 300 mL beaker.
- Carefully add approximately 75 mL of distilled water and 5 mL of concentrated hydrochloric acid to the beaker.[3]
- Add an additional 20 mL of concentrated hydrochloric acid to the beaker.[3]
- Gently heat the beaker on a hot plate at a low temperature to dissolve the fused melt.[3] Use a stirring rod to aid in the dissolution process.

5. Dehydration of Silicic Acid

- Once the melt is completely dissolved, carefully rinse the crucible and lid with distilled water, collecting the rinsings in the beaker.
- Heat the solution in the beaker to evaporate the liquid until the solution becomes viscous and begins to form a gel of silicic acid. Avoid baking the residue to complete dryness at this stage.

6. Precipitation and Digestion

- To the dehydrated residue, add 25 mL of a saturated ammonium chloride solution and 20 mL of a 1% gelatin solution.[3]
- Stir the mixture well and gently warm for about 10 minutes to aid in the coagulation of the precipitate.[3]

7. Filtration and Washing

- Filter the hot solution through a quantitative ashless filter paper.

- Transfer the precipitate completely onto the filter paper using a wash bottle with hot distilled water. Use a rubber policeman to remove any precipitate adhering to the beaker walls.
- Wash the precipitate on the filter paper several times with hot distilled water to remove any remaining impurities.

8. Ignition

- Carefully fold the filter paper containing the precipitate and place it into a pre-weighed 50 mL porcelain crucible.
- Heat the crucible gently at first on a hot plate or with a Bunsen burner to dry the filter paper and then char it without allowing it to ignite into a flame.
- Transfer the crucible to a muffle furnace and ignite at 900°C for 30 minutes to ensure the complete conversion of the precipitate to silicon dioxide (SiO₂).^[3]

9. Weighing and Calculation

- After ignition, remove the crucible from the furnace and allow it to cool slightly before placing it in a desiccator to cool to room temperature.
- Weigh the crucible containing the SiO₂ residue accurately.
- Repeat the ignition, cooling, and weighing steps until a constant weight is achieved.
- Calculate the percentage of silicon in the sample using the following formula:

$$\% \text{ Silicon} = (\text{Weight of SiO}_2 / \text{Weight of Sample}) \times (\text{Atomic Weight of Si} / \text{Molecular Weight of SiO}_2) \times 100$$

Where:

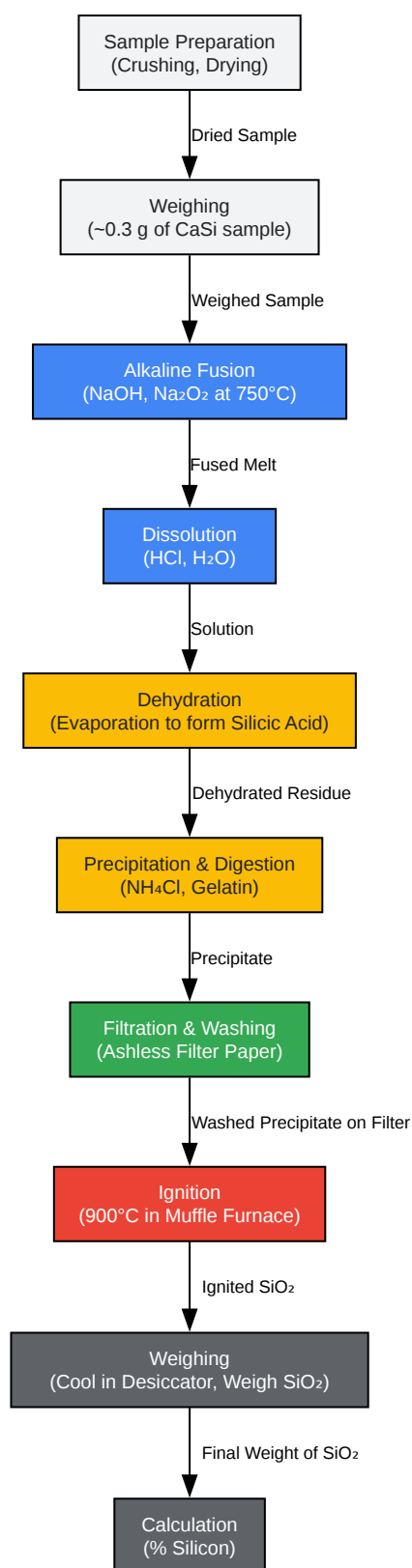
- Atomic Weight of Si = 28.0855 g/mol
- Molecular Weight of SiO₂ = 60.08 g/mol

- The conversion factor (Atomic Weight of Si / Molecular Weight of SiO₂) is approximately 0.4674.

Data Presentation

Parameter	Typical Value/Range
Sample Weight	0.3 g
Sodium Hydroxide	4 g
Sodium Peroxide	1 g
Concentrated Hydrochloric Acid	25 mL
Ignition Temperature	900°C
Ignition Time	30 minutes
Expected Silicon Content in CaSi	55-65%

Experimental Workflow Diagram



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